

# Technical Guide: *tert*-Butyl N-(1-cyanoethyl)carbamate

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## Compound of Interest

Compound Name: *tert*-butyl N-(1-cyanoethyl)carbamate

Cat. No.: B131862

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This technical guide provides a comprehensive overview of ***tert*-butyl N-(1-cyanoethyl)carbamate**, a valuable building block in organic synthesis, particularly in the preparation of non-canonical amino acids and other nitrogen-containing compounds. This document details its chemical properties, a representative synthetic protocol, and its structural representation.

## Core Compound Properties

***tert*-Butyl N-(1-cyanoethyl)carbamate** is a carbamate-protected aminonitrile. The *tert*-butoxycarbonyl (Boc) protecting group is of significant utility in multi-step organic synthesis due to its stability in a wide range of reaction conditions and its facile removal under acidic conditions.

## Quantitative Data Summary

| Property          | Value  | Source              |
|-------------------|--|---------------------|
| Molecular Formula | C <sub>8</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub> | <a href="#">[1]</a> |
| Molecular Weight  | 170.21 g/mol   | <a href="#">[1]</a> |
| CAS Number        | 141041-80-7  | <a href="#">[1]</a> |
| SMILES            | <chem>CC(C#N)NC(=O)OC(C)(C)C</chem>                          | <a href="#">[1]</a> |

## Synthesis of tert-Butyl N-(1-cyanoethyl)carbamate

A specific, detailed experimental protocol for the synthesis of **tert-butyl N-(1-cyanoethyl)carbamate** is not widely reported in peer-reviewed literature. However, its synthesis can be achieved through a modified Strecker reaction, a well-established method for the preparation of  $\alpha$ -aminonitriles. This three-component reaction involves an aldehyde, an amine (or its protected form), and a cyanide source.

### Representative Experimental Protocol: Modified Strecker Reaction

This protocol is a representative example for the synthesis of N-Boc protected  $\alpha$ -aminonitriles and is adapted for the specific target compound.

Materials:

- Acetaldehyde
- tert-Butyl carbamate
- Potassium cyanide (KCN)
- Anhydrous solvent (e.g., Tetrahydrofuran (THF) or Dichloromethane (DCM))
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Deionized water
- Brine solution

- Ethyl acetate
- Hexanes

#### Procedure:

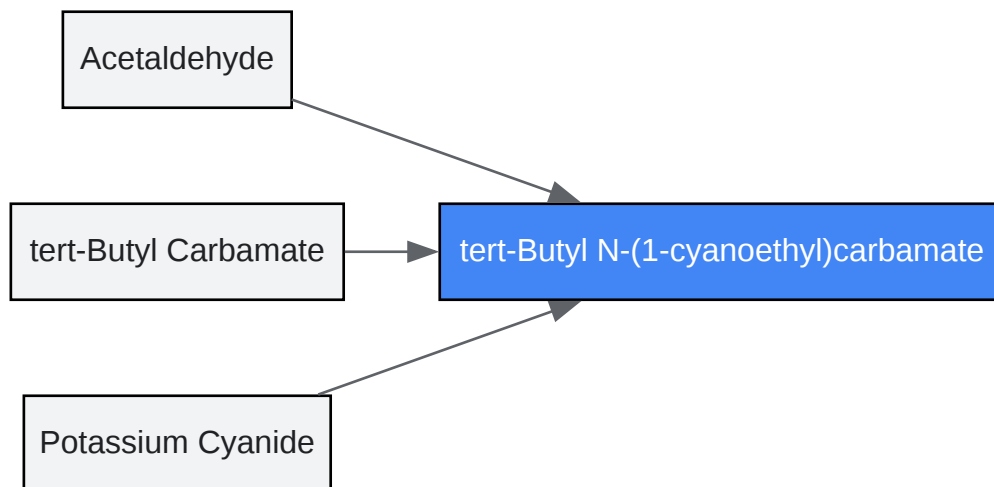
- **Reaction Setup:** In a flame-dried, round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), dissolve tert-butyl carbamate (1.0 equivalent) in the anhydrous solvent.
- **Addition of Reagents:** To the stirred solution, add acetaldehyde (1.1 equivalents). Cool the mixture to 0 °C using an ice bath.
- **Cyanide Addition:** In a separate flask, carefully prepare a solution of potassium cyanide (1.2 equivalents) in a minimal amount of deionized water. Caution: Potassium cyanide is highly toxic. Handle with extreme care in a well-ventilated fume hood and follow all institutional safety protocols. Slowly add the aqueous KCN solution to the reaction mixture at 0 °C.
- **Reaction Progression:** Allow the reaction to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, quench the reaction by adding deionized water. Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x volume of the aqueous layer).
- **Purification:** Combine the organic layers and wash with brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- **Final Purification:** The crude **tert-butyl N-(1-cyanoethyl)carbamate** can be further purified by flash column chromatography on silica gel using a mixture of hexanes and ethyl acetate as the eluent.

## Visual Representations

### Molecular Structure of tert-Butyl N-(1-cyanoethyl)carbamate

Caption: 2D representation of **tert-butyl N-(1-cyanoethyl)carbamate**.

## Synthetic Pathway: Modified Strecker Reaction



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Caption: General synthetic scheme for **tert-butyl N-(1-cyanoethyl)carbamate**.

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## References

- 1. Organic Syntheses Procedure [orgsyn.org]
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